

# Rubranol solubility in organic solvents

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## Compound Focus: Rubranol

CAS No.: 211126-61-3

Cat. No.: S1535895

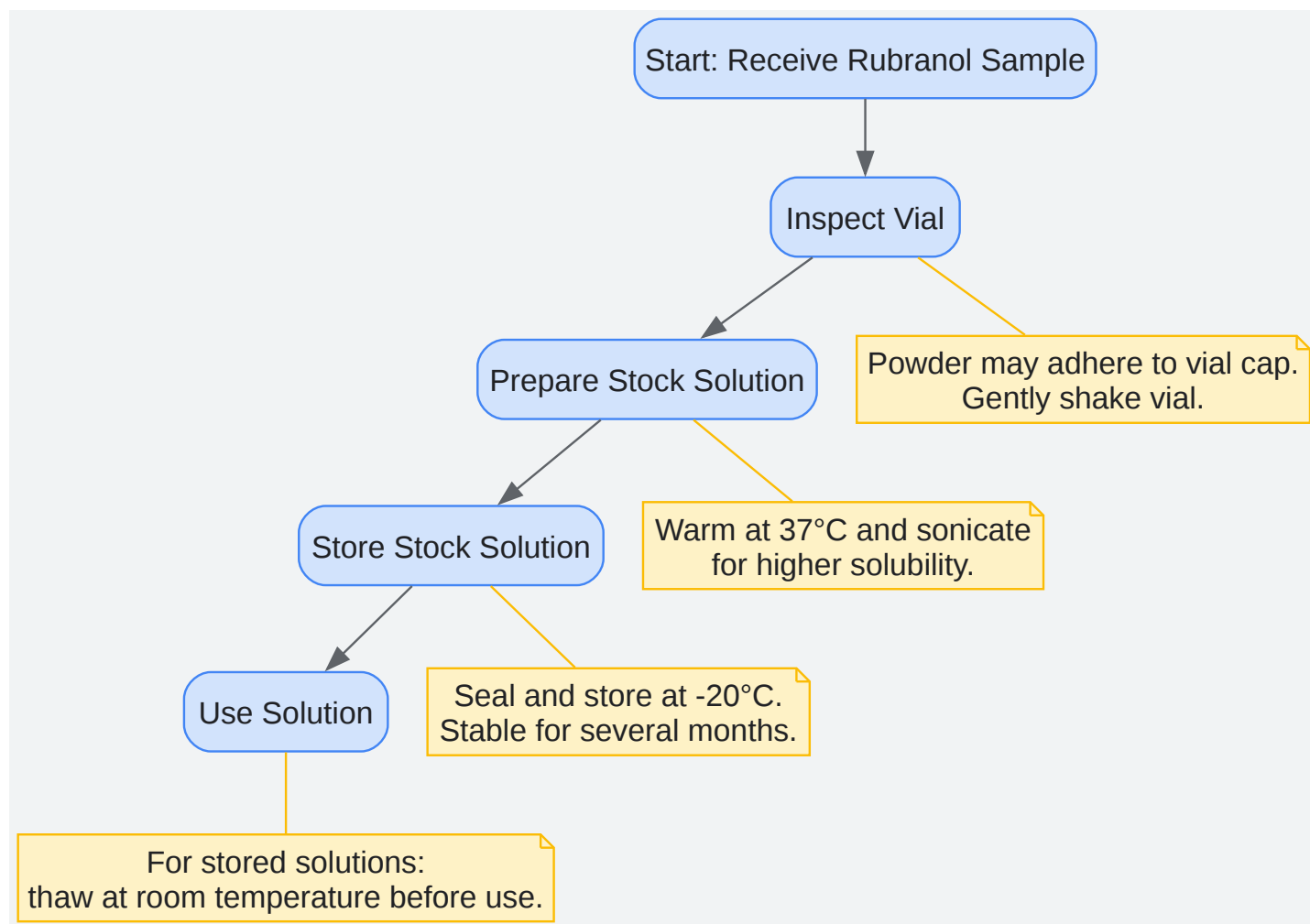
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## Rubranol Solubility Data

The table below summarizes the available data on **Rubranol**'s chemical properties and solubility, sourced from manufacturer specifications [1] [2].

Property	Specification
CAS Number	211126-61-3 [1] [2]
Molecular Formula	C <sub>19</sub> H <sub>24</sub> O <sub>5</sub> [1] [2]
Molecular Weight	332.4 g/mol [1] [2]
Physical Description	Powder [1] [2]
Type of Compound	Phenols [1] [2]
Source	Herbs of <i>Alnus nepalensis</i> [1] [2]
Soluble Solvents	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. [1] [2]
Storage	Desiccate at -20°C [1]

The following diagram outlines the general workflow for handling **Rubranol** based on the located information:



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General Workflow for Handling **Rubranol**

## Key Handling Recommendations

- **Solubility Guidance:** For higher solubility, warm the tube at **37°C** and use brief sonication in an ultrasonic bath [1].
- **Stock Solution Storage:** For short-term stability, stock solutions can be stored below **-20°C** for several months. For optimal results, prepare and use solutions on the same day [1].

- **Handling Pre-stocked Solutions:** If using a solution prepared in advance, allow the frozen vial to equilibrate at **room temperature for at least an hour** before opening it [1].

## Suggestions for Further Research

The search results provide a good foundation but lack the depth for detailed protocols. To acquire more comprehensive application notes, you could:

- **Consult Specialized Databases:** Search in-depth scientific databases like SciFinder or Reaxys for journal articles that detail biological assays using **Rubranol**. The original isolation paper is cited as *Natural Product Letters, 1999, 13(2):75-80* [1] [2], which may contain initial bioactivity data.
- **Contact Suppliers Directly:** Reach out to the manufacturers (e.g., BioCrick or ChemFaces) for any technical documents or application notes they may share with researchers [1] [2].

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## References

1. Rubranol | CAS:211126-61-3 | Phenols | High Purity [biocrick.com]
2. Rubranol | CAS:211126-61-3 - Manufacturer ChemFaces [chemfaces.com]

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